

# Advanced Chemical Profiling: Oxolane-3-Sulfonyl Fluoride

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## Compound of Interest

Compound Name: Oxolane-3-sulfonyl fluoride

CAS No.: 2137735-38-5

Cat. No.: B2784403

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## Executive Summary: The Aliphatic SuFEx Advantage

In the expanding landscape of covalent drug discovery, **Oxolane-3-sulfonyl fluoride** (Tetrahydrofuran-3-sulfonyl fluoride; CAS: 2137735-38-5) represents a strategic divergence from traditional aromatic warheads. While aromatic sulfonyl fluorides have dominated Sulfur-Fluoride Exchange (SuFEx) chemistry, they often suffer from high lipophilicity and non-specific hydrophobic interactions.

The oxolane scaffold offers a polar, non-aromatic alternative. Unlike its strained counterpart, oxetane-3-sulfonyl fluoride—which functions as a carbocation generator—the oxolane analog retains the stability required for specific nucleophilic engagement (SuFEx) without spontaneous defluorosulfonylation. This guide details the physicochemical profile, robust synthesis, and validation protocols for deploying this warhead in chemoproteomics.

## Physicochemical Profile & Stability

### Structural Logic

The tetrahydrofuran (oxolane) ring introduces an ether oxygen, significantly lowering the LogP compared to benzene-sulfonyl fluoride analogs. This polarity is critical for fragment-based screening, where solubility at high concentrations (mM range) is required without inducing aggregation.

| Property          | Oxolane-3-SF                        | Phenyl-SF                        | Implication                                               |
|-------------------|-------------------------------------|----------------------------------|-----------------------------------------------------------|
| Hybridization     | (Aliphatic)                         | (Aromatic)                       | 3D character allows better saturation of binding pockets. |
| Electronic Effect | Inductive withdrawal (-I) by Oxygen | Resonance/Inductive              | Moderate electrophilicity; reduced off-target reactivity. |
| Mechanism         | Direct Substitution (-like)         | -like / Addition-Elimination     | Strict requirement for nucleophile proximity.             |
| Stability         | High (Aq. Buffer > 24h)             | Variable (Substituent dependent) | Suitable for long-incubation cellular assays.             |

## The "Goldilocks" Reactivity

**Oxolane-3-sulfonyl fluoride** exhibits "Goldilocks" reactivity: it is virtually inert to free hydrolysis in neutral buffer (pH 7.4) but reacts rapidly when an enzymatic pocket positions a nucleophile (Tyr-OH, Lys-NH<sub>2</sub>, Ser-OH) in perfect geometry. This bio-orthogonality distinguishes it from sulfonyl chlorides, which hydrolyze indiscriminately.

Critical Distinction: Unlike oxetane-3-sulfonyl fluoride, which eliminates

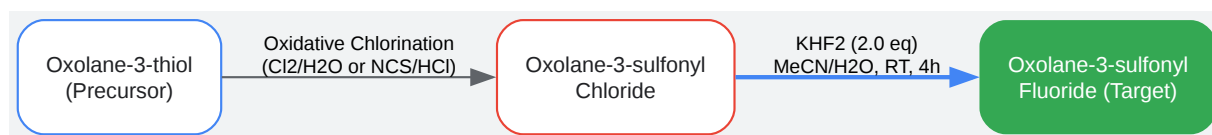
to form a reactive oxetanium cation due to ring strain, the 5-membered oxolane ring is thermodynamically stable. It functions exclusively as a SuFEx electrophile.

## Synthetic Protocol: Chloride-Fluoride Exchange[1] [2]

The most robust route to **oxolane-3-sulfonyl fluoride** is the conversion of oxolane-3-sulfonyl chloride using bifluoride salts. This method avoids the use of toxic gas (

) and ensures high yields.

## Reaction Pathway Visualization



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Figure 1: Synthetic route via oxidative chlorination and halide exchange.

## Step-by-Step Methodology

Objective: Synthesis of **Oxolane-3-sulfonyl fluoride** from Oxolane-3-sulfonyl chloride.

Reagents:

- Oxolane-3-sulfonyl chloride (1.0 eq)
- Potassium Bifluoride ( ) (2.0 eq)
- Acetonitrile (MeCN) (HPLC Grade)
- Water (Milli-Q)

Protocol:

- Preparation: Dissolve oxolane-3-sulfonyl chloride (1 mmol, ~170 mg) in MeCN (3 mL) in a chemically resistant vial (polypropylene or glass).
- Activation: Prepare a saturated solution of in water (approx. 4M). Add the aqueous

(2 mmol, 0.5 mL) dropwise to the MeCN solution.

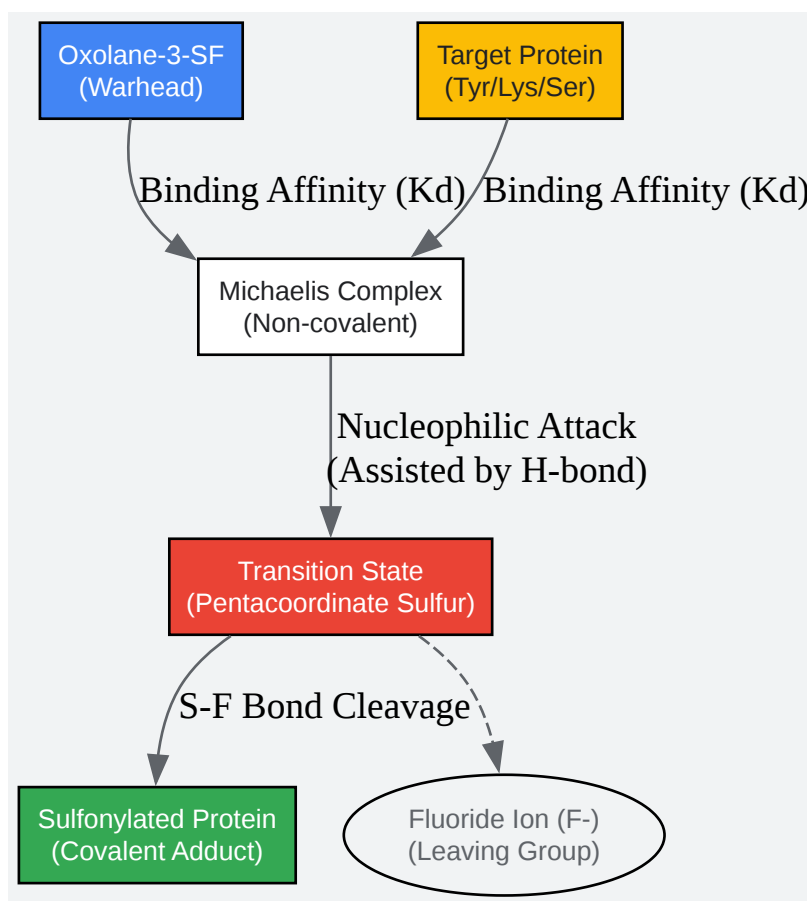
- Note: The biphasic system ensures the chloride stays in the organic phase while fluoride attacks at the interface.
- Reaction: Stir vigorously at Room Temperature (25°C) for 4–6 hours. Monitor by TLC (stain with KMnO<sub>4</sub>) or LC-MS. The chloride (not visible, hydrolyzes) converts to the fluoride (usually silent, look for or fragmentation).
- Workup: Dilute with EtOAc (10 mL). Wash with water ( ) and Brine ( ).
- Purification: Dry organic layer over , filter, and concentrate in vacuo.
  - Result: The product is typically a colorless oil. Due to high stability, column chromatography (Silica, Hex/EtOAc) can be performed if purity is <95%.

Safety Check: Sulfonyl fluorides are covalent inhibitors. Handle with gloves in a fume hood. Avoid inhalation.

## Mechanism of Action: Protein Labeling (SuFEx)

The utility of **oxolane-3-sulfonyl fluoride** lies in its ability to probe non-cysteine nucleophiles. The mechanism relies on a transition state stabilized by the protein environment (e.g., oxyanion hole or H-bonding).

## SuFEx Signaling Pathway[4]



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Figure 2: SuFEx mechanism targeting nucleophilic residues (Tyr, Lys) via a pentacoordinate transition state.

## Validation Assay: Gel-Based Labeling

To verify the reactivity of **oxolane-3-sulfonyl fluoride** against a target protein (e.g., a kinase or hydrolase):

- Incubation: Incubate protein (1  $\mu$ M) with Probe (10–100  $\mu$ M) in PBS (pH 7.4) for 1 hour at 37°C.
- Competition: Pre-incubate a control sample with a known high-affinity ligand to block the active site (demonstrates specificity).
- Click Chemistry: If the probe has an alkyne handle (custom synthesis required), perform CuAAC with Rhodamine-Azide.

- Readout: SDS-PAGE followed by in-gel fluorescence scanning.
  - Success Criteria: Fluorescent band in the probe lane; loss of fluorescence in the competition lane.

## References

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